

Triallyl trimesate polyfunctional monomer role

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Compound Focus: Triallyl trimesate

CAS No.: 17832-16-5

Cat. No.: S1520261

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Chemical Profile of Triallyl Trimesate

The table below summarizes the key identifiers and physical characteristics of **triallyl trimesate** as reported in chemical databases.

| Property | Description |
|-------------------|----------------------------------------------------------|
| CAS Number | 17832-16-5 [1] [2] |
| Molecular Formula | C ₁₈ H ₁₈ O ₆ [1] [2] |
| Average Mass | 330.33 g/mol [1] [2] |
| Synonym | Triallyl 1,3,5-Benzenetricarboxylate [1] [2] |
| Physical Form | Liquid or low melting point solid (light yellow) [1] [3] |
| Melting Point | 31-34 °C [1] |
| Boiling Point | 175-190 °C at 0.1 mm Hg [1] |
| Density | 1.16 g/cm ³ [1] |
| Flash Point | >230 °F [1] |

Primary Technical Roles and Applications

Triallyl trimesate functions primarily as a **crosslinking coagent** in radical-based curing processes. Its three allyl groups readily participate in free radical reactions, forming bridges between polymer chains to create a dense, three-dimensional network [3].

- **Enhancing Crosslinking in Radical Cures:** In radical cure systems, such as electron beam (EB) irradiation or peroxide curing, the incorporation of polyfunctional monomers (PFMs) like **triallyl trimesate** enhances the crosslinking efficiency of the base polymer [4] [5]. This leads to improved physical properties.
- **Synthesis of Advanced Materials:** **Triallyl trimesate** is a key monomer in **precipitation polymerization** for creating organic powders and crosslinked microspheres. These materials are valuable for applications such as liquid chromatography, polymeric supports, and flame-retardant composites [5].
- **Precursor for Curing Agents:** **Triallyl trimesate** can be epoxidized to produce **triglycidyl trimesate**, which is used as a curing agent in coating applications [6].

Experimental Protocols and Key Data

Here is a detailed methodology for using **triallyl trimesate** in precipitation polymerization, along with key findings on its performance.

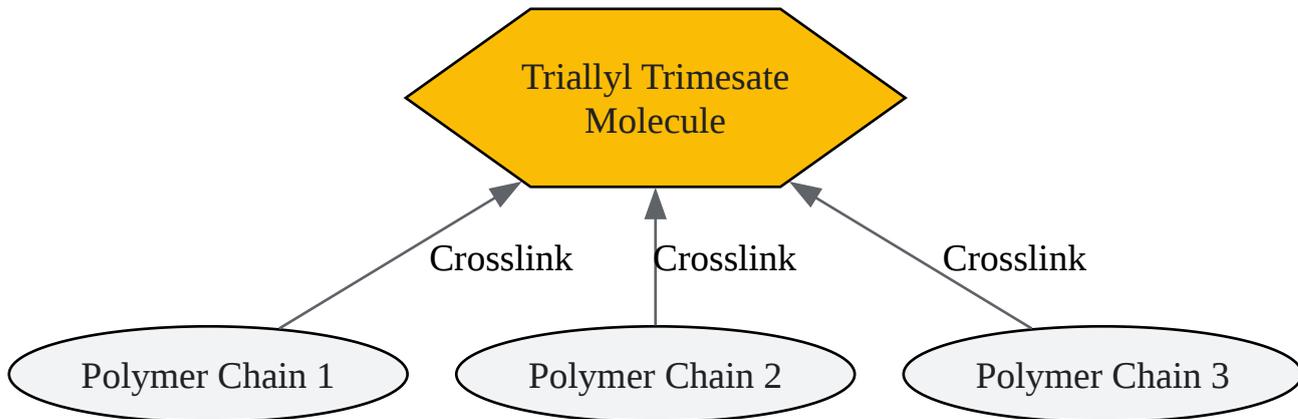
Detailed Methodology: Precipitation Polymerization

This protocol is adapted from a study creating organic powders and crosslinked microspheres [5].

- **Reaction Setup:** Prepare a solution of the **triallyl trimesate (TAM) monomer** in **tetradecane** as the reaction medium.
- **Initiation:** Radical-initiate the polymerization using standard thermal initiators or UV-irradiation methods suitable for precipitation polymerization [5].
- **Process:** The polymerization leads to the formation of solid particles that precipitate out of the hydrocarbon solution. The primary particles of TAM-g-tetradecane are reported to be on the order of **500 nm in diameter** [5].
- **Product Composition:** The resulting powders are fused aggregates rich in unreacted monomer, containing approximately **83–88 wt% TAM**, indicating a combination of hydrocarbon addition and allyl group oligomerization [5].

Performance Data and Efficacy

The crosslinking network formed by **triallyl trimesate** can be visualized as follows, showing how it connects polymer chains to enhance material properties:



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> Diagram of the crosslinking network formed by a **triallyl trimesate** molecule connecting multiple polymer chains.

Studies on analogous triallyl monomers demonstrate the effectiveness of this structure:

- **Crosslinking Efficiency:** Research on chlorinated polyethylene showed that polyfunctional monomers (PFMs) with triallyl functionality, such as **triallyl cyanurate (TAC)** and **triallyl isocyanurate (TAIC)**, were among the most efficient at enhancing physico-mechanical properties like **tensile strength, elongation at break, hardness, and tear strength** when crosslinked by electron beam irradiation [4].
- **Thermal Properties:** Fully crosslinked polymers derived from triallyl and divinylbenzene monomers exhibit **superior thermal properties** [5]. The trimesate core may also contribute to char formation, potentially enhancing flame retardancy [5].

Safety and Handling

For researchers handling this compound, note the following safety information:

- **Hazard Statements:** May be harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation [1].

- **Precautionary Measures:** Use in well-ventilated areas and wear appropriate personal protective equipment (PPE) such as gloves and safety glasses [3].
- **Storage:** Store in a cool place (recommended 2-8°C) [1].

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References

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